

Di-sec-butylamine: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	DI-Sec-butylamine	
Cat. No.:	B1584033	Get Quote

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This technical whitepaper provides a comprehensive overview of **di-sec-butylamine**, a secondary aliphatic amine with significant applications in industrial and pharmaceutical chemistry. This document details its chemical identity, physicochemical properties, synthesis methodologies, key applications, and safety protocols, with a focus on its relevance to organic synthesis and drug development.

Core Chemical Identity

Di-sec-butylamine is a secondary amine characterized by two sec-butyl groups attached to a central nitrogen atom. This branched structure imparts significant steric hindrance and lipophilicity, which are key determinants of its chemical reactivity and utility.

CAS Number: 626-23-3[1]

Molecular Formula: C₈H₁₉N[1]

IUPAC Name: N-butan-2-ylbutan-2-amine[1]

• Synonyms: Bis(1-methylpropyl)amine, N-(1-Methylpropyl)-2-butanamine, MPBA[1]

Physicochemical and Spectroscopic Data



The physical properties of **di-sec-butylamine** are summarized in the table below. Its nature as a volatile, flammable liquid necessitates specific handling and storage procedures.

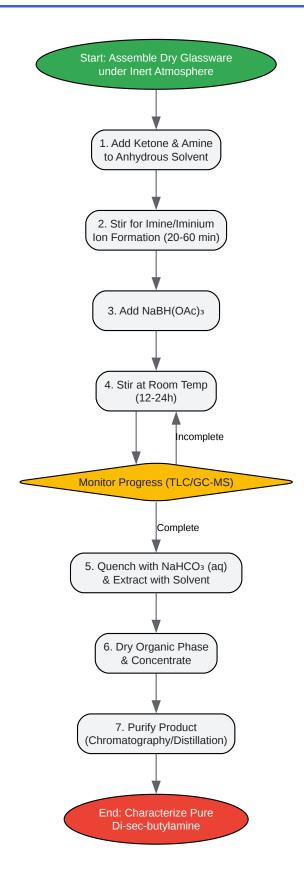
Property	Value	Reference(s)
Molecular Weight	129.24 g/mol	[1]
Appearance	Colorless to pale yellow liquid with a sharp, amine-like odor	[2]
Boiling Point	135 °C (at 765 mmHg)	[3]
Melting Point	-70 °C	
Density	0.753 g/mL (at 25 °C)	[3]
Refractive Index	n20/D 1.41	[3]
Flash Point	19 °C (69 °F)	
Solubility	Slightly soluble in water; miscible with common organic solvents	[4]

Spectroscopic data for **di-sec-butylamine** is available in public databases, providing reference spectra for identity confirmation.[1]

Synthesis Methodologies

Di-sec-butylamine is produced industrially through controlled organic synthesis, as it is not a naturally occurring compound.[2] The primary routes to its synthesis involve the formation of carbon-nitrogen bonds through reductive amination or N-alkylation.





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